

Personal protective equipment for handling 2-Ethylthiophene

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Compound of Interest

Compound Name: 2-Ethylthiophene

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Essential Safety and Handling Guide for 2-Ethylthiophene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Ethylthiophene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Ethylthiophene**
- CAS Number: 872-55-9
- Molecular Formula: C₆H₈S

Primary Hazards: **2-Ethylthiophene** is a flammable liquid and vapor. It is harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation.^{[1][2][3]} It also has a strong, unpleasant odor (stench).^[2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **2-Ethylthiophene**.

Protection Type	Recommended Equipment	Standards & Specifications
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. A face shield is required when there is a risk of splashing.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber). A flame-retardant lab coat or a chemical-resistant apron must be worn.	Gloves must be inspected for integrity before use. Follow proper glove removal techniques to avoid skin contact.
Respiratory Protection	A NIOSH-approved air-purifying respirator with an organic vapor cartridge is necessary if working outside of a fume hood or if vapors may be generated. A type ABEK (EN14387) respirator filter is recommended.	Must be in compliance with OSHA 29 CFR 1910.134 or European Standard EN 149. [3]
Footwear	Closed-toe shoes.	Provides protection against spills and falling objects.

Operational Plan: Handling Procedures

Adherence to a strict operational plan is essential for the safe handling of **2-Ethylthiophene**.

1. Engineering Controls:

- Always handle **2-Ethylthiophene** in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)

- Use explosion-proof electrical, ventilating, and lighting equipment.[2]

2. Handling Practices:

- Ground and bond containers when transferring material to prevent static discharge.[2]
- Use only non-sparking tools.[2]
- Keep the container tightly closed when not in use.[2][5]
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.
- Keep away from heat, sparks, open flames, and other ignition sources.[2][6] No smoking.
- Wash hands thoroughly after handling.

3. Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[2][5]
- Keep containers tightly closed and store under an inert gas as it is air and light sensitive.[5]
- Incompatible materials include strong oxidizing agents.[2]

Quantitative Data

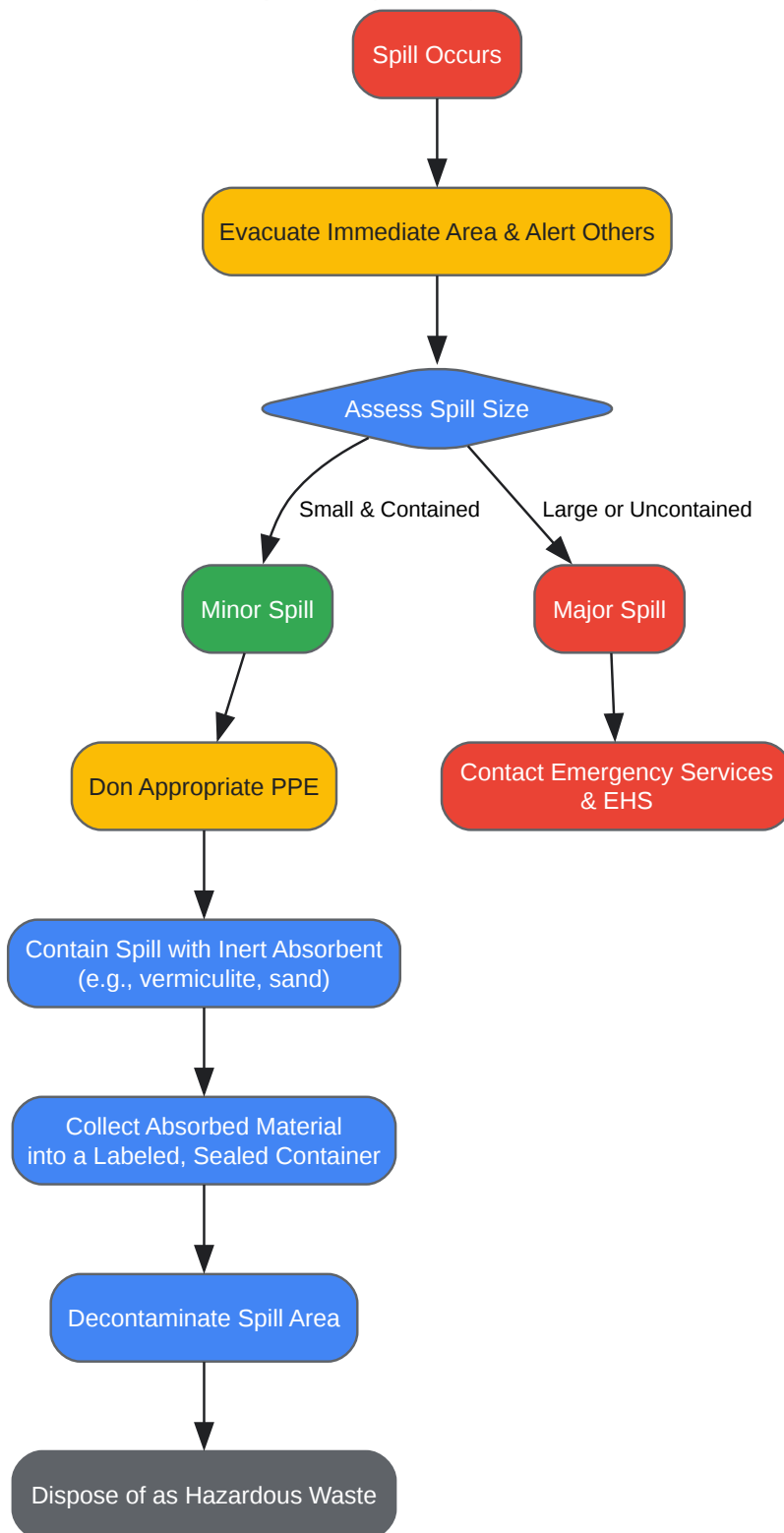
Property	Value
Molecular Weight	112.19 g/mol [1]
Boiling Point	132 - 134 °C (269.6 - 273.2 °F) at 760 mmHg[2] [3]
Flash Point	21 °C (69.8 °F)[2]
Specific Gravity	0.990[2]
Vapor Density	3.87[2]

Emergency Procedures: Spills and First Aid

Spill Response:

A logical workflow for handling a **2-Ethylthiophene** spill is outlined below.

2-Ethylthiophene Spill Response Workflow



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Caption: A flowchart outlining the procedural steps for responding to a **2-Ethylthiophene** spill.

First Aid Measures:

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[2\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Disposal Plan

The disposal of **2-Ethylthiophene** and any contaminated materials must be handled as hazardous waste.

1. Waste Collection:

- Collect all **2-Ethylthiophene** waste, including contaminated consumables (e.g., gloves, wipes, pipette tips), in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix **2-Ethylthiophene** waste with other waste streams.[\[7\]](#)
- Ensure the waste container is made of a compatible material and is kept closed.

2. Storage of Waste:

- Store hazardous waste containers in a designated satellite accumulation area that is secure and accessible only to authorized personnel.
- The storage area should be cool, dry, and well-ventilated, away from sources of ignition and incompatible materials.

3. Disposal Procedure:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[7]
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **2-Ethylthiophene** down the drain or in the regular trash.

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